

An In-depth Technical Guide to the Solubility of 2-Hydroxyterephthalic Acid

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Compound of Interest

Compound Name: 2-Hydroxyterephthalic acid

Cat. No.: B1213156

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-hydroxyterephthalic acid** in water and various organic solvents. Due to the limited availability of direct quantitative solubility data for **2-hydroxyterephthalic acid**, this document presents qualitative solubility information, comparative data for the parent compound terephthalic acid, and detailed experimental protocols for solubility determination and synthesis. This information is crucial for researchers and professionals involved in materials science, drug development, and analytical chemistry where **2-hydroxyterephthalic acid** is utilized, particularly in the synthesis of Metal-Organic Frameworks (MOFs) and as a biomarker for hydroxyl radical formation.

Physicochemical Properties

2-Hydroxyterephthalic acid (2-HTA) is a derivative of terephthalic acid, featuring a hydroxyl group on the benzene ring. This substitution influences its polarity and, consequently, its solubility characteristics. It is a solid at room temperature.

Solubility Profile

Direct quantitative solubility data for **2-hydroxyterephthalic acid** is not readily available in the public domain. However, based on its chemical structure and information on similar compounds, a qualitative assessment of its solubility can be made.

In Water: **2-Hydroxyterephthalic acid** is described as sparingly soluble in water. The presence of both polar carboxyl groups and a hydroxyl group, which can participate in hydrogen bonding, is offset by the nonpolar aromatic ring, limiting its aqueous solubility.

In Organic Solvents: Similar to its parent compound, terephthalic acid, **2-hydroxyterephthalic acid** is expected to exhibit higher solubility in polar aprotic solvents. These solvents can effectively solvate the polar functional groups of the molecule.

For comparative purposes, the table below presents the solubility of terephthalic acid in various common solvents. It is anticipated that **2-hydroxyterephthalic acid** would follow a similar trend, though the absolute solubility values may differ due to the presence of the hydroxyl group.

Table 1: Solubility of Terephthalic Acid in Various Solvents at 25°C

Solvent	Solubility (g/100 g solvent)
Water	0.0017
Glacial Acetic Acid	0.013
Methanol	0.1
Dimethylformamide (DMF)	6.7
Dimethyl Sulfoxide (DMSO)	19.0

Note: This data is for the parent compound, terephthalic acid, and should be used as a general guide for solvent selection for **2-hydroxyterephthalic acid**.

Experimental Protocols

While specific, validated experimental protocols for the solubility determination of **2-hydroxyterephthalic acid** are not widely published, a general and reliable method based on the shake-flask technique can be employed.

Protocol: Shake-Flask Method for Solubility Determination

Objective: To determine the equilibrium solubility of **2-hydroxyterephthalic acid** in a specific solvent at a controlled temperature.

Materials:

- **2-Hydroxyterephthalic acid** (solid)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Volumetric flasks
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (or a UV-Vis spectrophotometer)
- Syringe filters (0.45 μm)

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of solid **2-hydroxyterephthalic acid** to a known volume of the solvent in a sealed container. The amount of solid should be sufficient to ensure that undissolved solid remains at equilibrium.
- **Equilibration:** Place the container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C or 37°C). Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, allow the suspension to settle. To effectively separate the solid from the liquid phase, centrifuge the samples at a high speed.
- **Sample Collection and Dilution:** Carefully withdraw a known volume of the clear supernatant. Immediately dilute the aliquot with a suitable solvent to prevent precipitation. The dilution

factor should be chosen to bring the concentration within the linear range of the analytical method.

- Quantification: Analyze the concentration of **2-hydroxyterephthalic acid** in the diluted sample using a validated analytical method, such as HPLC-UV. A calibration curve prepared with standard solutions of **2-hydroxyterephthalic acid** should be used for quantification.
- Calculation: The solubility is calculated from the measured concentration in the diluted sample, taking into account the dilution factor. The results are typically expressed in units such as mg/mL or g/100mL.

Synthesis of 2-Hydroxyterephthalic Acid

A common laboratory-scale synthesis of **2-hydroxyterephthalic acid** involves the diazotization of 2-aminoterephthalic acid followed by hydrolysis.

Protocol: Synthesis from 2-Aminoterephthalic Acid

Materials:

- 2-Aminoterephthalic acid
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl) or Sulfuric acid (H_2SO_4)
- Copper(II) sulfate (CuSO_4) (catalyst)
- Sodium hydroxide (NaOH)
- Distilled water
- Ice bath
- Reaction vessel
- Filtration apparatus

Procedure:

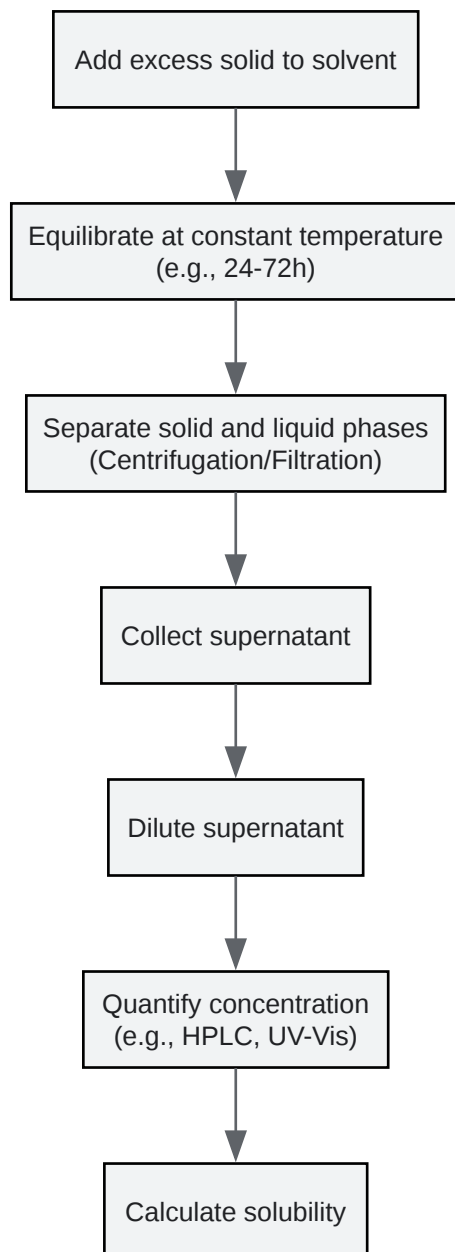
- **Dissolution:** Dissolve 2-aminoterephthalic acid in an aqueous solution of sodium hydroxide.
- **Diazotization:** Cool the solution in an ice bath to 0-5°C. Slowly add a solution of sodium nitrite, followed by the dropwise addition of cold hydrochloric acid or sulfuric acid, while maintaining the low temperature. This step forms the diazonium salt.
- **Hydrolysis:** To the solution containing the diazonium salt, add a solution of copper(II) sulfate. Heat the mixture to facilitate the hydrolysis of the diazonium salt to the corresponding hydroxyl group.
- **Precipitation:** Upon completion of the reaction, cool the mixture. The **2-hydroxyterephthalic acid** will precipitate out of the solution.
- **Isolation and Purification:** Collect the solid product by filtration. Wash the solid with cold water to remove any remaining impurities. The product can be further purified by recrystallization from a suitable solvent.

Visualizations

Logical Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of a compound using the shake-flask method.

Workflow for Solubility Determination



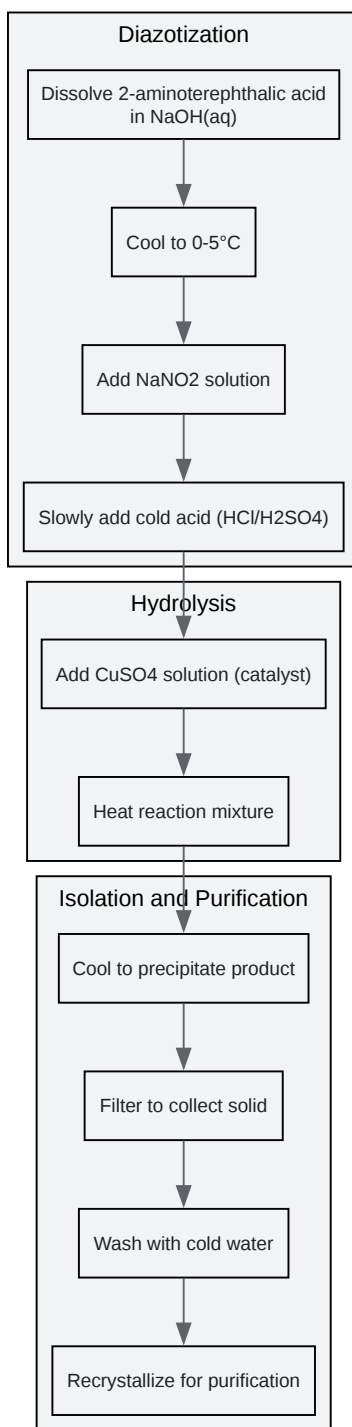
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Caption: General workflow for shake-flask solubility determination.

Experimental Workflow for Synthesis of 2-Hydroxyterephthalic Acid

This diagram outlines the key steps in the synthesis of **2-hydroxyterephthalic acid** from 2-aminoterephthalic acid.

Synthesis of 2-Hydroxyterephthalic Acid

[Click to download full resolution via product page](#)Caption: Synthesis of **2-Hydroxyterephthalic Acid** Workflow.

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